

Quantitative Data on Human Absorption & Bioaccumulation

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Compound Focus: Triclocarban

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The table below summarizes key quantitative parameters for TCC absorption and bioaccumulation in humans, based on experimental studies.

Parameter	Value	Context / Conditions	Source
Dermal Absorption Rate	~0.6% of applied dose	Showering with soap containing 0.6% TCC (approx. 70 mg TCC) [1]	Human Exposure Study [1]
Primary Urinary Metabolites	N-glucuronides (avg. 30 ng/mL)	Post-showering; continuous use leads to steady-state excretion [1] [2]	Human Exposure Study [1]
Elimination Half-Life	~10 hours	Estimated from pharmacokinetic data [2]	DrugBank [2]
Route of Elimination	Urine (27%), Feces (70%)	Following a single oral dose [2]	DrugBank [2]
Detection in Human Matrices	Urine, Serum, Breast Milk	General population exposure biomonitoring [3] [4]	Review & Biomarker Studies [3] [4]

Experimental Protocols for Key Studies

Understanding the methods behind this data is crucial for evaluation and replication.

Human Dermal Exposure and Urinary Biomarker Assessment [1]

This study quantitatively assessed TCC absorption after real-world use of a personal care product.

- **Objective:** To determine the extent of human absorption and urinary excretion of TCC and its metabolites following a shower with commercial antibacterial soap.
- **Procedure:**
 - **Exposure:** Human subjects showered with a commercial bar soap containing 0.6% TCC.
 - **Sample Collection:** Urine samples were collected from subjects over a 72-hour period post-exposure.
 - **Sample Analysis:** Urine was analyzed using a validated **online solid-phase extraction coupled with liquid chromatography-tandem mass spectrometry (online SPE-LC-MS/MS)** method.
 - **Metabolite Identification:** The major metabolite was identified as **TCC-N-glucuronide**.
 - **Data Analysis:** Absorption was estimated based on the total amount of TCC-glucuronide excreted in urine relative to the known amount of TCC used in the soap.
- **Key Finding:** Approximately 0.6% of the TCC applied during a shower was absorbed through the skin and renally eliminated as a glucuronide conjugate.

Identification of TCC Metabolites in Rats and Humans [4]

This study defined the metabolic profile of TCC to identify suitable biomarkers for human exposure assessment.

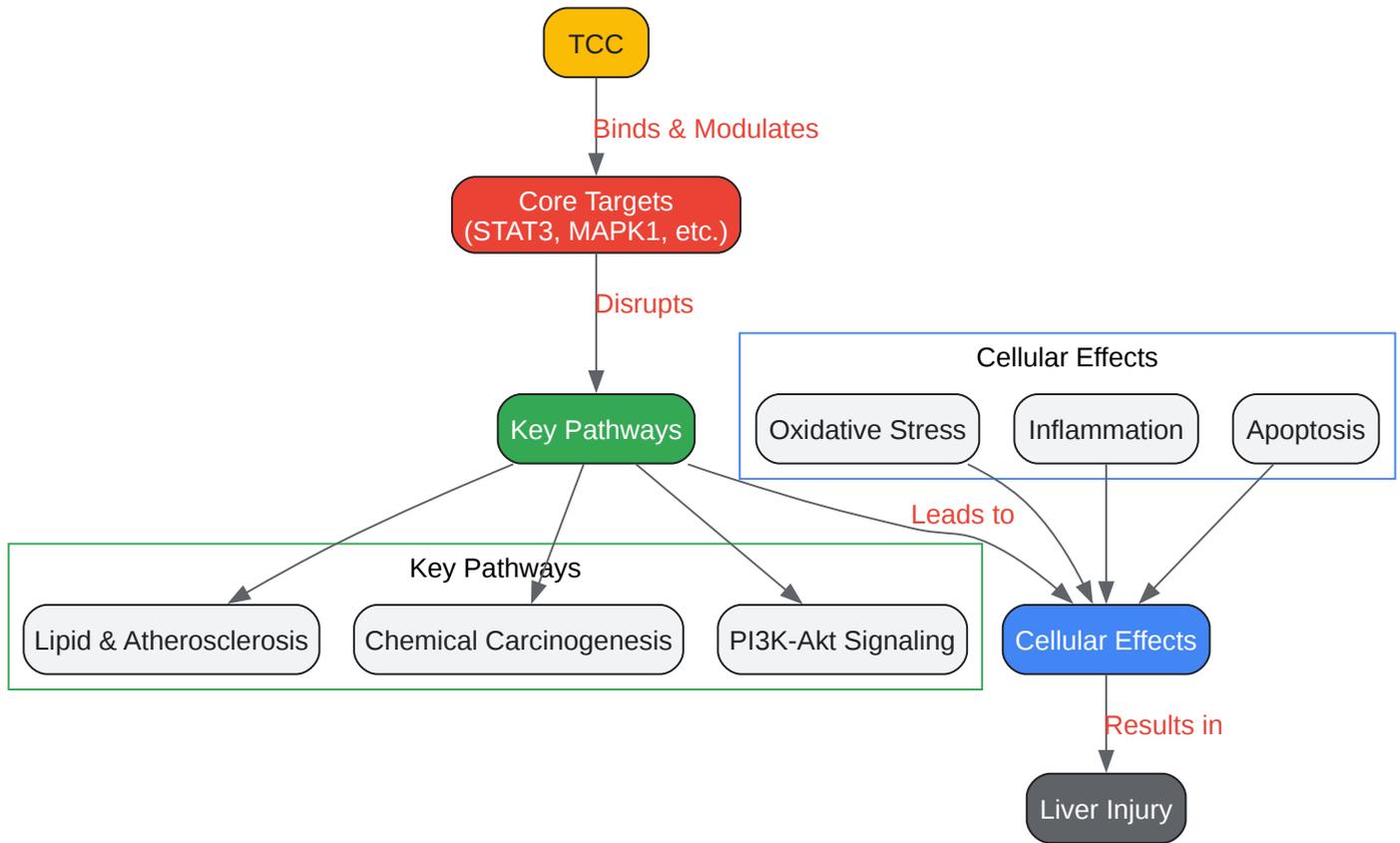
- **Objective:** To identify the major metabolites of TCC in rat and human biological samples.
- **Procedure:**
 - **Animal Dosing:** Adult female Sprague Dawley rats were administered a single oral dose of TCC (500 mg/kg body weight).
 - **Sample Collection:** Urine and serum were collected from rats at defined intervals. Human urine (n=50) and serum (n=16) samples were also obtained from a general adult population.
 - **Sample Preparation:** Urine samples were treated with **β -glucuronidase/sulfatase** (from *Helix pomatia*) to hydrolyze conjugated metabolites back to their free forms.
 - **Analysis:** Metabolites were identified using **online SPE-HPLC-MS/MS**.

- **Metabolite Confirmation:** The identity of major oxidative metabolites (**2'-OH-TCC** and **3'-OH-TCC**) was confirmed by comparing their chromatographic behavior and mass spectra with those of authentic synthesized standards.
- **Key Finding:** While oxidation is a major metabolic pathway in rats, the **primary metabolic pathway in humans is direct glucuronidation**, with TCC itself being a key biomarker.

Molecular Interactions and Toxicity Pathways

Although direct human bioaccumulation data for specific organs is limited, network toxicology and experimental studies suggest potential mechanisms for TCC-induced toxicity, particularly in the liver.

The diagram below illustrates the predicted mechanism of TCC-induced liver injury, integrating network toxicology predictions and in vivo validation.



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This mechanism is supported by *in vivo* experiments in weaned piglets, a model with digestive and liver physiology similar to humans. These studies confirmed TCC exposure leads to **increased liver index, elevated serum biochemical markers (like ALT and AST), and reduced antioxidant capacity**, validating the predicted pathways of injury [5].

Conclusion

In summary, **triclocarban** is absorbed through the skin, undergoes significant first-pass metabolism primarily via glucuronidation, and is eliminated in urine and feces. While the parent compound and its metabolites can be detected in human serum and urine, indicating systemic exposure and potential for bioaccumulation, the primary focus for human risk assessment should be on the kinetics of the parent compound and its major glucuronide metabolite.

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